

Vinylidene Cyanide: A Technical Guide to its Chemical Properties, Structure, and Reactivity

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Compound of Interest

Compound Name: Vinylidene cyanide

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Abstract

Vinylidene cyanide (VCN), also known as 1,1-dicyanoethylene, is a reactive monomer with the chemical formula $C_4H_2N_2$. Its unique electronic structure, characterized by a terminal double bond activated by two nitrile groups, imparts a high propensity for polymerization and makes it a valuable building block in organic synthesis. This technical guide provides a comprehensive overview of the chemical properties, structure, and reactivity of **vinylidene cyanide**. It includes a summary of its physicochemical properties, spectroscopic data, and detailed experimental protocols for its synthesis and polymerization. Additionally, safety and handling considerations are discussed. This document is intended to serve as a detailed resource for researchers and professionals in chemistry and drug development who are interested in the applications of this versatile molecule.

Chemical Structure and Properties

Vinylidene cyanide is a planar molecule with a carbon-carbon double bond at one end and two nitrile groups attached to one of the vinyl carbons. This arrangement of functional groups makes the molecule highly electron-deficient and susceptible to nucleophilic attack.

Molecular Structure:

Caption: Chemical structure of **vinylidene cyanide**.

Physicochemical Properties

The following table summarizes the key physicochemical properties of **vinylidene cyanide**.

Property	Value	Reference(s)
IUPAC Name	2-methylidenepropanedinitrile	[1]
CAS Number	922-64-5	[2]
Molecular Formula	C ₄ H ₂ N ₂	[3]
Molecular Weight	78.07 g/mol	[3]
Appearance	Colorless liquid	[4]
Melting Point	9.0-9.7 °C	
Boiling Point	167.1 °C at 760 mmHg	[5]
Density	1.024 g/cm ³	[5]
Solubility	Soluble in many organic solvents	[6]
Vapor Pressure	1.73 mmHg at 25°C	[3]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **vinylidene cyanide**.

Table 2: Spectroscopic Data of **Vinylidene Cyanide**

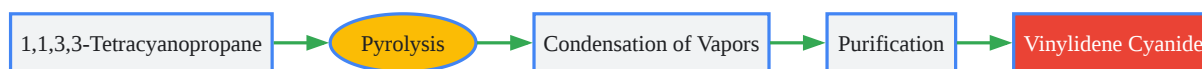
Technique	Data
^1H NMR	Data not available in the search results.
^{13}C NMR	Data not available in the search results.
Infrared (IR) Spectroscopy	Characteristic peaks for $\text{C}\equiv\text{N}$ stretch (around 2230 cm^{-1}) and $\text{C}=\text{C}$ stretch (around 1600 cm^{-1}).
Mass Spectrometry (MS)	Molecular ion peak (M^+) at $m/z = 78$.

Experimental Protocols

Synthesis of Vinylidene Cyanide

Vinylidene cyanide can be synthesized by the pyrolysis of 1,1,3,3-tetracyanopropane.[7]

Workflow for the Synthesis of **Vinylidene Cyanide**:



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Caption: General workflow for the synthesis of **vinylidene cyanide**.

Detailed Protocol: A detailed, step-by-step experimental protocol for the synthesis of **vinylidene cyanide** via pyrolysis of 1,1,3,3-tetracyanopropane is not readily available in the provided search results. This method is mentioned in several patents, suggesting it is a known industrial process.[7] The general principle involves heating 1,1,3,3-tetracyanopropane at a temperature sufficient to induce elimination of malononitrile, yielding **vinylidene cyanide** as a volatile product that can be collected by condensation.

Purification

Purification of **vinylidene cyanide** is critical due to its high reactivity and tendency to polymerize. Distillation under reduced pressure is a common method for purification.

Detailed Protocol: Specific, detailed protocols for the purification of **vinylidene cyanide** are not available in the search results. However, general procedures for the purification of reactive monomers often involve distillation under vacuum in the presence of a polymerization inhibitor.

Polymerization

Vinylidene cyanide readily undergoes both anionic and free-radical polymerization.

The electron-withdrawing nature of the nitrile groups makes the double bond of **vinylidene cyanide** highly susceptible to anionic polymerization. This can be initiated by nucleophiles such as amines, alkoxides, or even water. The polymerization is typically very rapid.

Detailed Protocol: A detailed protocol for the anionic polymerization of **vinylidene cyanide** is not available in the search results. The general procedure would involve the addition of a suitable anionic initiator to a solution of the monomer in an anhydrous, aprotic solvent under an inert atmosphere.

Vinylidene cyanide can also be polymerized via a free-radical mechanism, often in copolymerization with other vinyl monomers.

Detailed Protocol: A detailed protocol for the free-radical homopolymerization of **vinylidene cyanide** is not available in the search results. However, protocols for its copolymerization with other monomers, such as vinyl acetate, have been described.^[8] These typically involve dissolving **vinylidene cyanide** and the comonomer in a suitable solvent (e.g., benzene) with a radical initiator (e.g., 2,4-dichlorobenzoylperoxide) and heating the mixture in a sealed tube.

Reactivity and Applications

The high reactivity of **vinylidene cyanide** makes it a versatile monomer for the synthesis of a variety of polymers with interesting properties. Copolymers of **vinylidene cyanide**, particularly with vinyl acetate, have been investigated for their piezoelectric properties.^[8] The nitrile groups in the polymer can also be chemically modified to introduce other functionalities.

Safety and Handling

Vinylidene cyanide is a reactive and potentially hazardous chemical. It is sensitive to moisture and can polymerize violently, especially in the presence of basic substances.^[7]

General Safety Precautions:

- Handle in a well-ventilated fume hood.
- Wear appropriate personal protective equipment, including gloves, safety glasses, and a lab coat.
- Store in a cool, dry place away from water and bases.
- Stabilizers, such as phosphorus pentoxide, are often added to inhibit polymerization during storage.[7]

Toxicology: Specific toxicological data for **vinylidene cyanide**, such as an LD50, are not readily available in the public domain. It is often confused with vinylidene chloride, a different chemical with established toxicity. Given the presence of two nitrile groups, it should be handled with extreme caution, as it has the potential to release cyanide.

Conclusion

Vinylidene cyanide is a highly reactive and versatile monomer with significant potential in polymer chemistry. Its unique electronic structure drives its facile polymerization, leading to materials with interesting and potentially useful properties. While its high reactivity necessitates careful handling and storage, the ability to form copolymers with a range of other monomers opens up possibilities for the development of new materials with tailored functionalities. Further research into the controlled polymerization of **vinylidene cyanide** and the properties of its homopolymer and copolymers is warranted to fully explore its potential applications, including in the field of biomaterials and drug delivery, where the biocompatibility of its polymers would need to be thoroughly investigated.

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